

In-Depth Technical Guide: 1,5-Bis-Boc-1,5,9-triazanonane

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Compound of Interest

Compound Name: 1,5-Bis-Boc-1,5,9-triazanonane

Cat. No.: B187239

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For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the chemical properties of **1,5-Bis-Boc-1,5,9-triazanonane**, a key intermediate in various synthetic applications, including pharmaceutical development and bioconjugation.[\[1\]](#)[\[2\]](#)

Chemical Properties

The fundamental properties of **1,5-Bis-Boc-1,5,9-triazanonane** are summarized below. This data is essential for accurate experimental design and execution.

Property	Value
Molecular Formula	C ₁₆ H ₃₃ N ₃ O ₄ [1] [3] [4] [5]
Molecular Weight	331.45 g/mol [1] [4] [6]
Appearance	Colorless to yellow oil [1] [4]
CAS Number	122248-82-2 [3]
Purity	Typically ≥95% [3]
Storage Conditions	-20°C to 8°C [1] [3] [4]

Logical Relationship of Chemical Properties

The following diagram illustrates the direct relationship between the compound's identity, its elemental composition (molecular formula), and its resulting molecular weight.

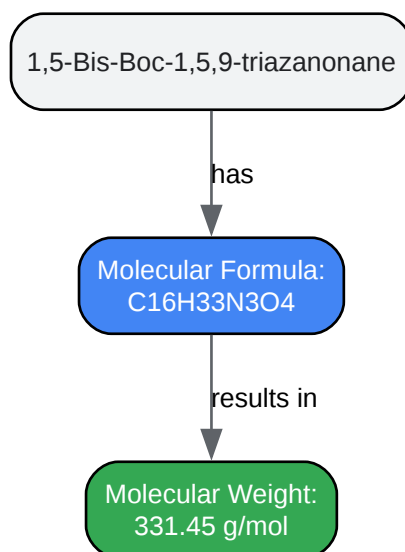


Figure 1. Derivation of Molecular Weight

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Figure 1. Derivation of Molecular Weight

Experimental Protocols & Signaling Pathways

Experimental protocols and signaling pathways are not applicable to the determination of the intrinsic molecular weight of a chemical compound. The molecular weight is a fundamental, calculated property based on the molecular formula, which is determined through elemental analysis and structural elucidation techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy.[3] **1,5-Bis-Boc-1,5,9-triazanonane** itself is a synthetic building block or linker and does not have an independent signaling pathway.[2] It is used to synthesize other molecules that may be investigated for their roles in biological pathways.[1]

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